

Proper Disposal Procedures for Fasiglifam (TAK-875)

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Compound of Interest

Compound Name: Fasiglifam

Cat. No.: B1672068

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Fasiglifam (also known as TAK-875) is an investigational drug that was discontinued due to concerns about liver toxicity.^[1] As a research compound, particularly one with known toxicity, its disposal must be handled with care to ensure personnel safety and environmental protection. The following procedures are based on established guidelines for the disposal of investigational products and hazardous chemical waste in a laboratory setting.

Immediate Safety and Handling

Before disposal, researchers handling **Fasiglifam** should wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves. All handling should occur in a well-ventilated area or a chemical fume hood. In case of a spill, the area should be secured, and cleanup should proceed according to the institution's hazardous material spill response protocol.

Core Disposal Protocol: Investigational Drugs

The disposal of investigational products like **Fasiglifam** is stringent and follows a regulated pathway. The primary options are returning the material to the sponsor or arranging for its destruction by a licensed facility. Under no circumstances should **Fasiglifam** be disposed of in standard trash or poured down the drain.

The step-by-step operational plan for disposal is as follows:

- Consult Institutional Guidelines: The first step is to consult your institution's Environmental Health and Safety (EHS) department. They will provide specific procedures and resources that are compliant with local, state, and federal regulations, such as the Resource Conservation and Recovery Act (RCRA) in the United States.[2][3]
- Contact the Study Sponsor: For unused or expired intact containers of **Fasiglifam**, the primary procedure is often to return the product to the study sponsor or manufacturer.[2][4][5] The sponsor is typically responsible for providing the necessary shipping materials and covering the associated costs.[2][4]
- Segregate and Label Waste: If return to the sponsor is not possible, **Fasiglifam** must be segregated as chemical or pharmaceutical waste.[6]
 - Use a dedicated, leak-proof, and clearly labeled waste container.
 - The label must include the chemical name ("**Fasiglifam** / TAK-875"), hazard information (e.g., "Toxic," "Caution: Investigational Drug"), and the accumulation start date.[6][7]
 - Containers must be kept securely closed except when adding waste.[7]
- Arrange for Professional Disposal: The segregated waste must be collected by your institution's EHS department or a licensed hazardous waste disposal vendor.[3][8][9] These services ensure that the compound is transported to a permitted facility for final destruction, which is typically high-temperature incineration.[3][8]
- Document Everything: Maintain meticulous records of the disposal process. This documentation should include the drug name, quantity, lot number, date of disposal, and the names of the personnel involved.[2][8] This is a critical component of good laboratory practice and regulatory compliance.

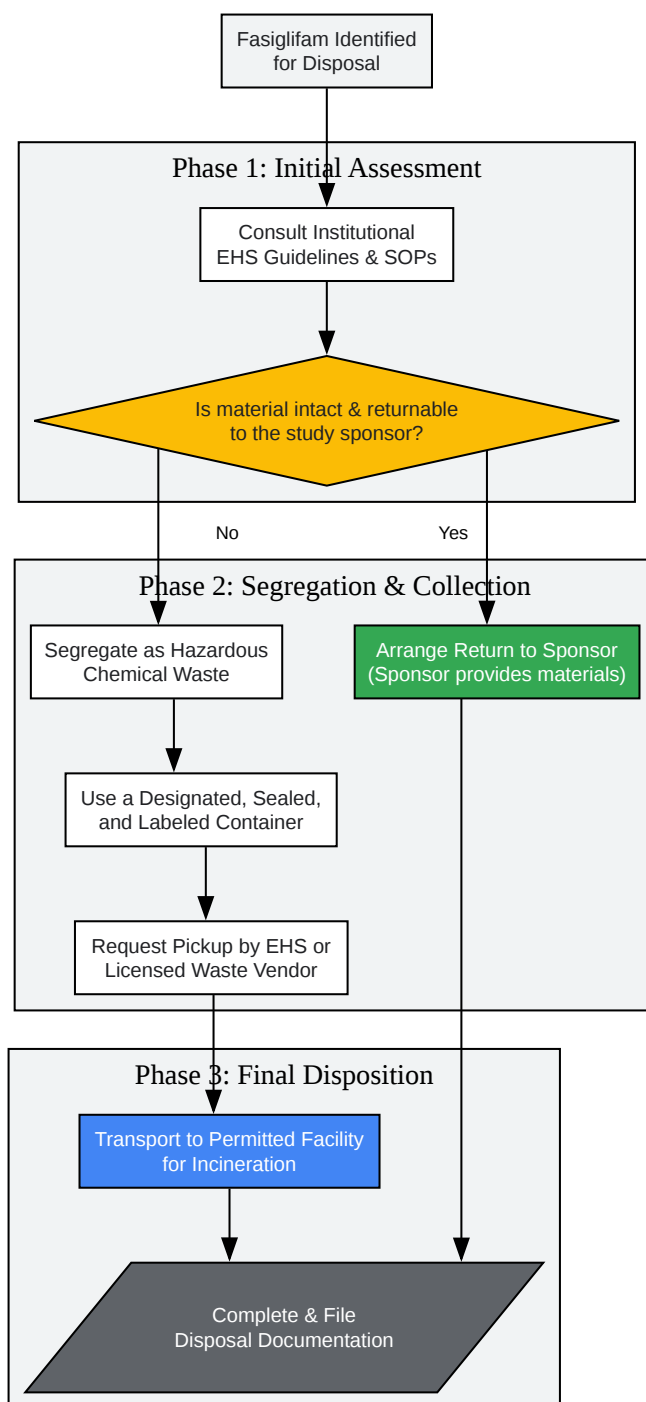
Summary of Disposal Practices

The following table summarizes the essential do's and don'ts for the proper disposal of **Fasiglifam**.

Do	Don't
Consult your institution's EHS department first.	Do not pour Fasiglifam down the sink or drain.
Wear appropriate PPE during handling and disposal.	Do not dispose of Fasiglifam in the regular trash.
Return unused product to the sponsor whenever possible. [2] [4]	Do not mix with other waste streams unless directed by EHS.
Segregate waste into clearly labeled, sealed containers. [6] [7]	Do not use unlabeled or inappropriate containers for waste.
Use a licensed hazardous waste disposal service. [8] [9]	Do not transport chemical waste in a private vehicle. [9]
Maintain detailed records of all disposal activities. [2] [8]	Do not leave waste containers open or in unsecured areas. [7]

Disposal Workflow

The logical workflow for making decisions regarding the disposal of **Fasiglifam** is illustrated below. This process ensures that all safety and regulatory requirements are met in a sequential manner.



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Caption: Decision workflow for the proper disposal of **Fasiglifam**.

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- To cite this document: BenchChem. [Proper Disposal Procedures for Fasiglifam (TAK-875)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672068#fasiglifam-proper-disposal-procedures]

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